

Ferrous Ammonium Sulfate Hexahydrate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azanium;hexahydrate

Cat. No.: B12564175

[Get Quote](#)

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Ferrous ammonium sulfate hexahydrate, widely known in the scientific community as Mohr's salt, is a double salt of significant importance in analytical chemistry, research, and various industrial applications.[1][2][3][4] Its stability against oxidation, compared to ferrous sulfate, makes it a preferred primary standard in volumetric analysis, particularly in redox titrations.[4][5] This guide provides a detailed overview of its chemical properties, a standard experimental protocol for its synthesis, and its applications in modern research.

Core Chemical Identity

The chemical formula for ferrous ammonium sulfate hexahydrate is $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$. [1][2][6] It is a hydrated double salt consisting of ferrous sulfate and ammonium sulfate. [2][4] This compound is also referred to as ammonium iron(II) sulfate hexahydrate or Mohr's salt. [2][6] The presence of ammonium ions in the crystal lattice contributes to its enhanced stability by making solutions slightly acidic, which slows the oxidation of the ferrous (Fe^{2+}) ion to the ferric (Fe^{3+}) state. [4]

Physicochemical Properties

Ferrous ammonium sulfate hexahydrate is a pale green or blue-green crystalline solid. [1][2][6][7] It is readily soluble in water but insoluble in ethanol and acetone. [2] The quantitative properties of this compound are summarized in the table below.

Property	Value	References
Molecular Formula	$(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$	[1][2][6]
Molar Mass	392.14 g/mol	[2][6][8][9]
Appearance	Light green to blue-green crystals or powder	[1][2][6][7]
Melting Point	100 °C (with decomposition)	[2][6][7]
Solubility in Water	269 g/L at 20 °C	[10][11][12]
Specific Gravity	1.864	[6][11]
pH	3-5 (in a 50 g/L aqueous solution at 20 °C)	[2][10]
CAS Number	7783-85-9	[2][6]

Experimental Protocol: Synthesis of Ferrous Ammonium Sulfate Hexahydrate

The synthesis of Mohr's salt is a common laboratory procedure that involves the crystallization from an equimolar solution of ferrous sulfate and ammonium sulfate.[2][13][14] The addition of a small amount of sulfuric acid is crucial to prevent the hydrolysis of the ferrous salt and subsequent oxidation.[13][14]

Materials:

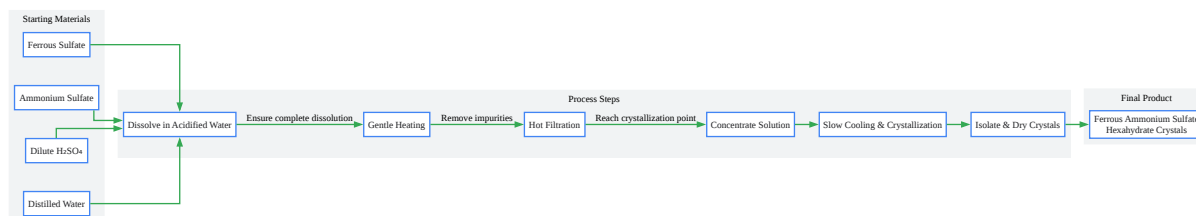
- Hydrated Ferrous Sulfate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- Ammonium Sulfate ($(\text{NH}_4)_2\text{SO}_4$)
- Dilute Sulfuric Acid (H_2SO_4)
- Distilled Water
- Beakers

- Glass Rod
- Heating Apparatus (e.g., sand bath or water bath)
- Funnel and Filter Paper
- Crystallizing Dish

Procedure:

- Preparation of Equimolar Solutions: Weigh out equimolar quantities of hydrated ferrous sulfate and ammonium sulfate. For instance, use 7 g of ferrous sulfate and 3.5 g of ammonium sulfate.[\[13\]](#)
- Dissolution: In a beaker, dissolve the weighed salts in distilled water containing a small amount of dilute sulfuric acid. The acid helps to prevent the hydrolysis of ferrous sulfate.[\[13\]](#)
- Heating: Gently warm the solution while stirring to ensure all the salts are completely dissolved and to obtain a clear solution.[\[13\]](#) Avoid excessive heating to prevent the oxidation of Fe^{2+} to Fe^{3+} , which is indicated by a yellow coloration.[\[13\]](#)
- Filtration: If any suspended impurities are present, filter the hot solution into a clean crystallizing dish.[\[13\]](#)
- Concentration: Gently heat the clear filtrate to concentrate it until the point of crystallization is reached. This is typically identified when a thin crystalline film forms on the surface of the solution.[\[15\]](#)
- Crystallization: Cover the dish and set it aside to cool slowly and undisturbed. This allows for the formation of well-defined, light green crystals of ferrous ammonium sulfate hexahydrate.[\[13\]](#)[\[14\]](#)
- Isolation and Drying: Once crystallization is complete, decant the mother liquor. Wash the crystals with a small amount of cold distilled water and then dry them between sheets of filter paper.[\[13\]](#)

Logical Workflow for Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the laboratory synthesis of Mohr's salt.

Applications in Research and Development

Ferrous ammonium sulfate hexahydrate is a versatile reagent with numerous applications in research and drug development:

- **Analytical Chemistry:** It is a primary standard for the standardization of oxidizing agents like potassium permanganate and potassium dichromate in redox titrations.[5][12]
- **Radiation Dosimetry:** It is used in the Fricke dosimeter to measure high doses of gamma radiation.[5][7][11]
- **Material Science:** The compound serves as a precursor in the synthesis of iron-based nanomaterials, such as iron oxide nanoparticles.[3][5] These materials have applications in catalysis, drug delivery, and magnetic storage.[5]

- Biochemical Research: It is used as a stable source of ferrous ions in studies of biochemical pathways and for in vitro building of iron-sulfur clusters.[3][7][9]
- Environmental Science: Researchers have explored its use as an iron source to promote the growth of denitrifying bacteria for the bioremediation of nitrate-contaminated water.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. dawnscientific.com [dawnscientific.com]
- 3. nbinno.com [nbinno.com]
- 4. Ferrous Ammonium Sulfate: Applications and Preparation_Chemicalbook [chemicalbook.com]
- 5. Buy Ferrous ammonium sulfate hexahydrate | 7783-85-9 [smolecule.com]
- 6. Iron (II) Ammonium Sulfate Hexahydrate - Analytical Grade Reagent [prochemonline.com]
- 7. Ferrous ammonium sulfate hexahydrate | 7783-85-9 [chemicalbook.com]
- 8. americanelements.com [americanelements.com]
- 9. Ferrous ammonium sulfate hexahydrate | FeH20N2O14S2 | CID 15942308 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Ferrous Ammonium Sulfate, Hexahydrate Meets ACS Specifications, Meets Reagent Specifications for testing USP/NF monographs GR ACS | 7783-85-9 [sigmaaldrich.com]
- 11. Ferrous ammonium sulfate hexahydrate CAS#: 7783-85-9 [m.chemicalbook.com]
- 12. engscientific.com [engscientific.com]
- 13. byjus.com [byjus.com]
- 14. testbook.com [testbook.com]
- 15. Page loading... [wap.guidechem.com]

- To cite this document: BenchChem. [Ferrous Ammonium Sulfate Hexahydrate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12564175#chemical-formula-of-ferrous-ammonium-sulfate-hexahydrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com